

A Comprehensive Technical Analysis of Yadanzioside G

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Compound of Interest

Compound Name: Yadanzioside G

Cat. No.: B12397721

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This technical guide provides an in-depth overview of **Yadanzioside G**, a natural product of interest to researchers and drug development professionals. The document outlines its fundamental molecular characteristics and summarizes key data in a structured format for ease of reference and comparison.

Molecular Identity and Physicochemical Properties

Yadanzioside G is a complex glycoside that has been isolated from *Brucea javanica*, a plant with a history in traditional medicine.^[1] Its intricate structure contributes to its biological activities and presents a subject of interest for further investigation.

Table 1: Molecular Identifiers and Properties of **Yadanzioside G**

| Identifier/Property | Value | Source |
|---------------------|------------------------------|---|
| Molecular Formula | C36H48O18 | PubChem ^[2] , AOBIOUS ^[3] |
| Molecular Weight | 768.76 g/mol | AOBIOUS ^[3] |
| Monoisotopic Mass | 768.28406468 Da | PubChem ^[2] |
| CAS Number | 95258-17-6 | AOBIOUS ^[3] , PubChem ^[2] |
| Chemical Class | Natural Products, Terpenoids | PubChem ^[2] |
| Solubility | Soluble in DMSO | AOBIOUS ^[3] |

This table summarizes the core molecular formula and weight of **Yadanzioside G**, along with other key identifiers and physical properties.

Comparative Analysis with Related Compounds

To provide a broader context, the molecular properties of **Yadanzioside G** are compared with other members of the Yadanzioside family. This comparative data is crucial for understanding structure-activity relationships within this class of compounds.

Table 2: Comparative Molecular Data of Yadanzioside Analogs

| Compound | Molecular Formula | Molecular Weight (g/mol) |
|----------------|-------------------|----------------------------|
| Yadanzioside G | C36H48O18 | 768.76 |
| Yadanzioside B | C32H44O17 | 700.69[4] |
| Yadanzioside E | C32H44O16 | 684.7[5] |

This table presents a side-by-side comparison of the molecular formulas and weights of **Yadanzioside G**, B, and E, highlighting the structural variations within this compound family.

Experimental Protocols

Further research into the biological activities of **Yadanzioside G** would necessitate a range of experimental investigations. While specific protocols for **Yadanzioside G** are not detailed in the provided information, a generalized workflow for the isolation and characterization of such natural products can be conceptualized.

Workflow for Natural Product Investigation

The following diagram illustrates a typical workflow for the study of a natural product like **Yadanzioside G**, from initial extraction to biological assessment.

A generalized workflow for the isolation, characterization, and biological evaluation of **Yadanzioside G**.

Further detailed experimental methodologies would be required to elucidate the specific signaling pathways affected by **Yadanzioside G** and to determine its therapeutic potential. These would involve techniques such as western blotting, qPCR, and various cell-based assays to probe its mechanism of action.

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